3-Chloro-2-methoxypyridine: Structural Insights, Reactivity, and Applications in Medicinal Chemistry

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Compound of Interest

Compound Name:	*3-Chloro-2-methoxypyridine hydrate*
Cat. No.:	*B8029303*

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Prepared by: Senior Application Scientist Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Executive Summary

In modern synthetic chemistry, the strategic selection of heterocyclic building blocks dictates the success of downstream drug discovery and agrochemical formulation. 3-Chloro-2-methoxypyridine is a highly versatile, orthogonally reactive pyridine derivative. Characterized by a push-pull electronic system—driven by an electron-donating methoxy group and an electron-withdrawing chloro substituent—this compound serves as a critical intermediate. This whitepaper provides an in-depth technical analysis of its physicochemical properties, mechanistic reactivity, and step-by-step experimental methodologies for its application in advanced cross-coupling workflows.

Physicochemical Profiling & Structural Analysis

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Understanding the physical state and structural parameters of 3-chloro-2-methoxypyridine is the first step in designing robust synthetic routes. The compound exists primarily as an anhydrous liquid, which is the standard for moisture-sensitive organic synthesis 1[1]. However, a specific hydrate form also exists, which is utilized when crystalline stability or precise stoichiometric moisture control is required during late-stage formulation 2[2].

Table 1: Quantitative Physicochemical Data

Property	Value
Chemical Name	3-Chloro-2-methoxypyridine
CAS Number (Anhydrous)	13472-84-9[1]
CAS Number (Hydrate)	1881293-92-0[2]
Molecular Formula	C_6H_6ClNO[1]
Molecular Weight	143.57 g/mol [1]
Boiling Point	171.1 °C at 760 mmHg[3]
Density	1.21 - 1.25 g/cm³[3]
Appearance	Colorless to light yellow liquid[3]

Mechanistic Insights & Reactivity Profile

The synthetic utility of 3-chloro-2-methoxypyridine stems from its unique electronic topography. The pyridine core is inherently electron-deficient. The introduction of the C2-methoxy group provides electron density via resonance (+M effect), which partially offsets this deficiency and directs electrophilic attack to the ortho/para positions 4[4]. Conversely, the C3-chloro group exerts a strong inductive electron-withdrawing effect (-I), polarizing the carbon-halogen bond.

This dual electronic modulation enables two primary reaction pathways:

- Nucleophilic Aromatic Substitution (SNAr): The electron-withdrawing nature of the chloro group activates the adjacent positions on the ring for nucleophilic attack 5[5].
- Transition Metal Catalysis: The C-Cl bond is primed for oxidative addition, making it an excellent electrophile for Suzuki-Miyaura, Buchwald-Hartwig, and Stille cross-coupling

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reactions 6[6].

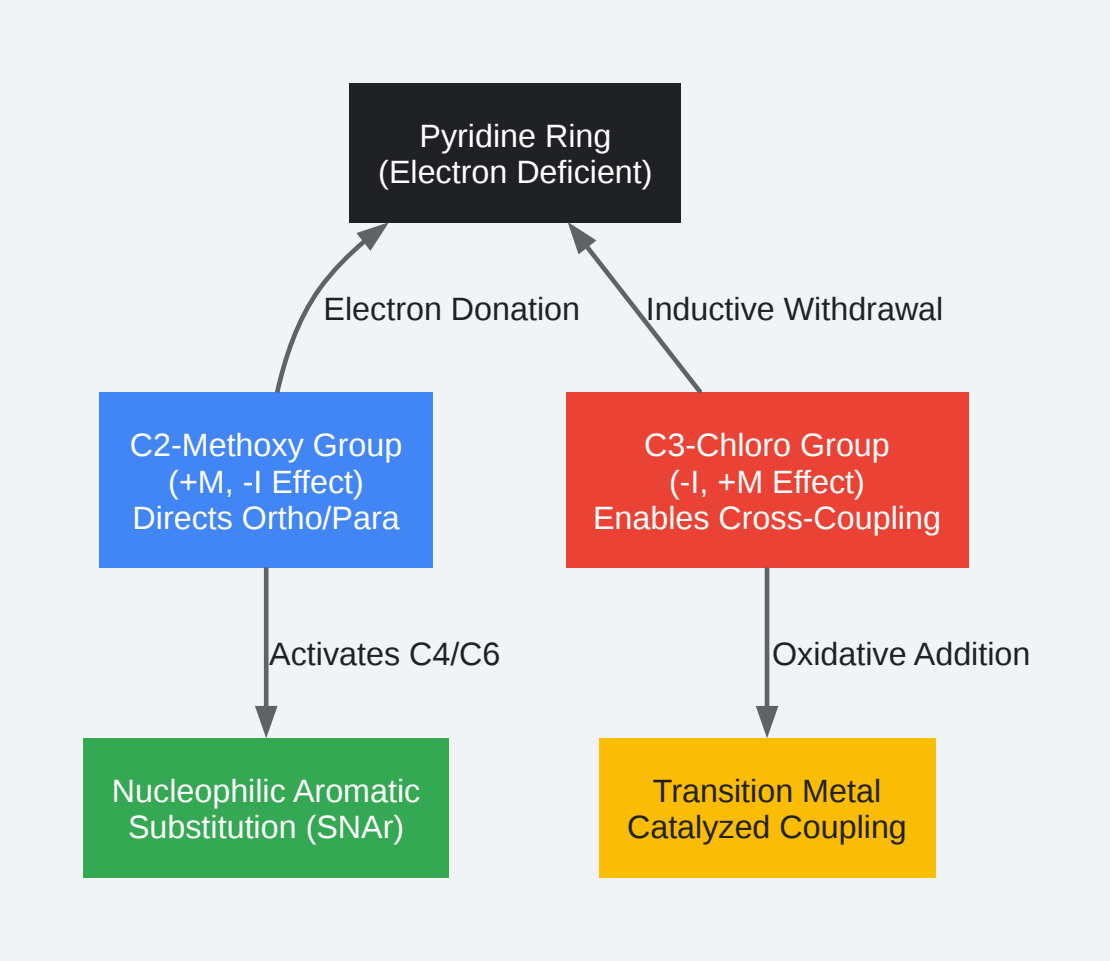

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Fig 1: Electronic effects and regioselectivity of 3-Chloro-2-methoxypyridine.

Experimental Protocol: Palladium-Catalyzed Suzuki-Miyaura Coupling

To translate theoretical reactivity into practical application, the following protocol details a standardized Suzuki-Miyaura cross-coupling using 3-chloro-2-methoxypyridine to synthesize functionalized biaryl compounds, a common workflow in hit-to-lead medicinal chemistry 7[7].

Self-Validating Workflow Methodology

Reagents Required:

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- 3-Chloro-2-methoxypyridine (1.0 eq)
- Aryl boronic acid or pinacol ester (1.2 eq)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.05 eq)
- Potassium carbonate (K_2CO_3) (2.0 eq)
- Solvent: 1,4-Dioxane / H_2O (10:1 v/v)

Step-by-Step Execution & Causality:

- Reaction Assembly: Charge a flame-dried Schlenk flask with the aryl boronic acid, K_2CO_3, and $Pd(PPh_3)_4$.
  - Causality: Assembling the solid reagents first minimizes the risk of the air-sensitive Pd(0) catalyst degrading via atmospheric moisture before the solvent is introduced.
- Solvent Addition & Degassing: Add the 1,4-Dioxane/H_2O mixture and 3-chloro-2-methoxypyridine. Degas the solution via rigorous N_2 sparging for 15 minutes.
  - Causality: Dissolved oxygen irreversibly oxidizes the active Pd(0) species to an inactive Pd(II) state, terminating the catalytic cycle. The 10:1 Dioxane/H_2O ratio is strictly chosen to ensure homogeneous dissolution of the highly lipophilic pyridine core while providing sufficient aqueous solvation for the K_2CO_3 base, which is required to form the reactive boronate complex during transmetalation.
- Thermal Activation & In-Process Control: Heat the mixture to 90°C under a continuous N_2 atmosphere.
  - Self-Validating System: At t=2 hours, extract a 10 µL aliquot, quench in 1 mL of Acetonitrile (MeCN), and analyze via LC-MS. The disappearance of the 143.5 m/z peak (starting material) and the emergence of the product mass confirms successful catalytic turnover.
- Aqueous Workup: Cool the reaction to room temperature, dilute with Ethyl Acetate (EtOAc), and wash with brine.

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- Causality: Brine effectively partitions the water-soluble inorganic salts (potassium borates and carbonates) into the aqueous layer while salting out the organic product into the EtOAc phase, preventing emulsion formation.

- Purification: Dry the organic layer over anhydrous Na_2SO_4, concentrate in vacuo, and purify via silica gel flash chromatography.



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Fig 2: Standardized Suzuki-Miyaura cross-coupling workflow with in-process LC-MS validation.

Applications in Drug Development & Agrochemicals

The structural stability and predictable reactivity of 3-chloro-2-methoxypyridine make it a highly sought-after precursor across multiple life science domains.

- Pharmaceutical Synthesis: It serves as a foundational building block in the development of anti-inflammatory and analgesic drugs 8[8]. Furthermore, advanced medicinal chemistry programs utilize this scaffold to synthesize complex RAS-binding hit compounds, leveraging the pyridine ring to form critical hydrogen bonds within target protein pockets 7[7].

- Agrochemical Formulation: In agricultural chemistry, derivatives of 3-chloro-2-methoxypyridine are utilized as potent herbicides. The mechanism of action involves the compound interfering with specific plant metabolic processes, leading to targeted weed eradication while maintaining crop safety 9[9]. The chlorine atom specifically increases the molecule's environmental stability and efficacy against target pests 5[5].

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